

The Synthesis and Manufacturing of Procaterol Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Procaterol (hydrochloride)
(hemihydrate)*

Cat. No.: *B15962054*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Procaterol hydrochloride, a potent and selective β 2-adrenergic receptor agonist, is a crucial therapeutic agent for managing bronchospastic diseases such as asthma and chronic obstructive pulmonary disease (COPD). Its synthesis and manufacturing entail a multi-step chemical process, culminating in a highly pure and stable active pharmaceutical ingredient (API). This technical guide provides an in-depth overview of the core synthetic pathways, manufacturing processes, and quality control measures for procaterol hydrochloride. Detailed experimental protocols, quantitative data, and process visualizations are presented to offer a comprehensive resource for researchers and professionals in the field of drug development and manufacturing.

Introduction

Procaterol, chemically known as $(\pm)$ -erythro-8-hydroxy-5-[1-hydroxy-2-(isopropylamino)butyl]carbostyryl hydrochloride, is a direct-acting sympathomimetic agent with high selectivity for β 2-adrenergic receptors. This selectivity leads to potent bronchodilation with

minimal cardiac side effects. The manufacturing of procaterol hydrochloride involves precise control over chemical reactions and purification steps to ensure the final product meets stringent purity and quality standards. This guide will explore the prevalent synthetic routes and the subsequent manufacturing processes to produce the final drug substance.

Chemical Synthesis of Procaterol Hydrochloride

Several synthetic routes for procaterol hydrochloride have been developed. The following sections detail two prominent methods, outlining the key chemical transformations and intermediates.

Synthesis Route 1: Acylation of 8-Hydroxycarbostryl

A common and effective method for the synthesis of procaterol involves the initial acylation of 8-hydroxycarbostryl. This pathway is characterized by a straightforward sequence of reactions.

The synthesis proceeds as follows:

- **Acylation:** 8-Hydroxycarbostryl (1) is acylated at the 5-position with 2-bromobutyric acid chloride (2) to yield the intermediate compound (3).
- **Amination:** The resulting compound (3) undergoes a reaction with isopropylamine, which displaces the bromine atom to form an aminoketone.
- **Reduction:** The carbonyl group of the aminoketone is then reduced using a reducing agent such as sodium borohydride to produce procaterol (4).
- **Salt Formation:** Finally, the procaterol base is treated with hydrochloric acid to form the stable procaterol hydrochloride salt.

Synthesis Workflow: Acylation of 8-Hydroxycarbostryl



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Caption: Synthetic pathway of Procaterol via acylation.

Synthesis Route 2: Multi-Step Synthesis from 8-Butyryloxy Quinolone

A more complex, alternative synthesis process has been patented, which involves a Fries rearrangement as a key step. This method provides a different approach to constructing the core structure of procaterol.

The detailed steps are as follows:

- **Fries Rearrangement:** The synthesis begins with a Fries rearrangement of 8-butyryloxy quinolone with butyryl chloride to yield a mixture of acylated products.
- **Benylation:** The resulting mixture is then reacted with a benzyl compound in the presence of a base.
- **Bromination:** The product from the previous step is treated with pyridinium tribromide in tetrahydrofuran to produce 5-(2-bromobutyryl)-8-benzyloxy quinolone.
- **Ammonolysis:** This intermediate undergoes an ammonolysis reaction with isopropylamine in tetrahydrofuran.
- **Reduction:** The subsequent product is subjected to a reduction reaction in an alcohol solvent to yield 5-(2-isopropylamine-1-hydroxybutyl)-8-benzyloxy quinolone.
- **Hydrogenation and Salt Formation:** The final steps involve a hydrogenation reduction reaction to remove the benzyl protecting group, followed by salt formation with hydrochloric acid to yield procaterol hydrochloride.

Synthesis Workflow: Multi-Step Synthesis from 8-Butyryloxy Quinolone



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Caption: Multi-step synthesis of Procaterol Hydrochloride.

Experimental Protocols

This section provides a generalized experimental protocol for the synthesis of procaterol hydrochloride based on the multi-step synthesis route.

Step 1: Fries Rearrangement

- Materials: 8-butyryloxyquinolone, chloroform, anhydrous aluminum chloride, butyryl chloride, hydrochloric acid, deionized water.
- Procedure: To a reaction flask, add 8-butyryloxyquinolone (0.26 mol), chloroform (350.0 mL), and anhydrous aluminum chloride (0.78 mol). Stir the mixture at room temperature and then add butyryl chloride (0.32 mol) dropwise. Heat the reaction mixture to 80°C and maintain for 8 hours. After the reaction is complete, slowly add the reactant to frozen hydrochloric acid (300.0 mL, 5 mol/L). Filter the resulting solid, wash with deionized water (300 mL), and dry to obtain the product.
- Yield: 96.0%.

Step 2: Benzylation

- Materials: Product from Step 1, acetonitrile, water, potassium carbonate, benzyl bromide.
- Procedure: To a reaction flask, add water (215.0 mL) and potassium carbonate (0.46 mol). Under stirring, add acetonitrile (325.0 mL) and the mixture from Step 1 (0.23 mol). Heat the mixture to 80°C and add benzyl bromide (0.30 mol) dropwise. Continue the reaction for 5 hours. After completion, add water (100.0 mL) to the reactant.

Step 3: Bromination

- Materials: Product from Step 2, tetrahydrofuran, pyridinium tribromide.
- Procedure: The mixture obtained in Step 2 is reacted with pyridinium

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